

In-Depth Technical Guide: 4-Ethoxy-2-butanol

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Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethoxy-2-butanol**, a secondary alcohol and ether with potential applications in various scientific fields. This document collates available data on its chemical and physical properties, synthesis, and potential biological relevance, offering a valuable resource for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

4-Ethoxy-2-butanol, also known as 4-ethoxybutan-2-ol, is an organic compound with the molecular formula $C_6H_{14}O_2$ and a molecular weight of 118.17 g/mol ^[1] Its unique structure, featuring both a hydroxyl and an ether functional group, imparts specific chemical and physical characteristics. While experimental data is limited, computed properties provide valuable insights.

Table 1: Physicochemical Properties of **4-Ethoxy-2-butanol**

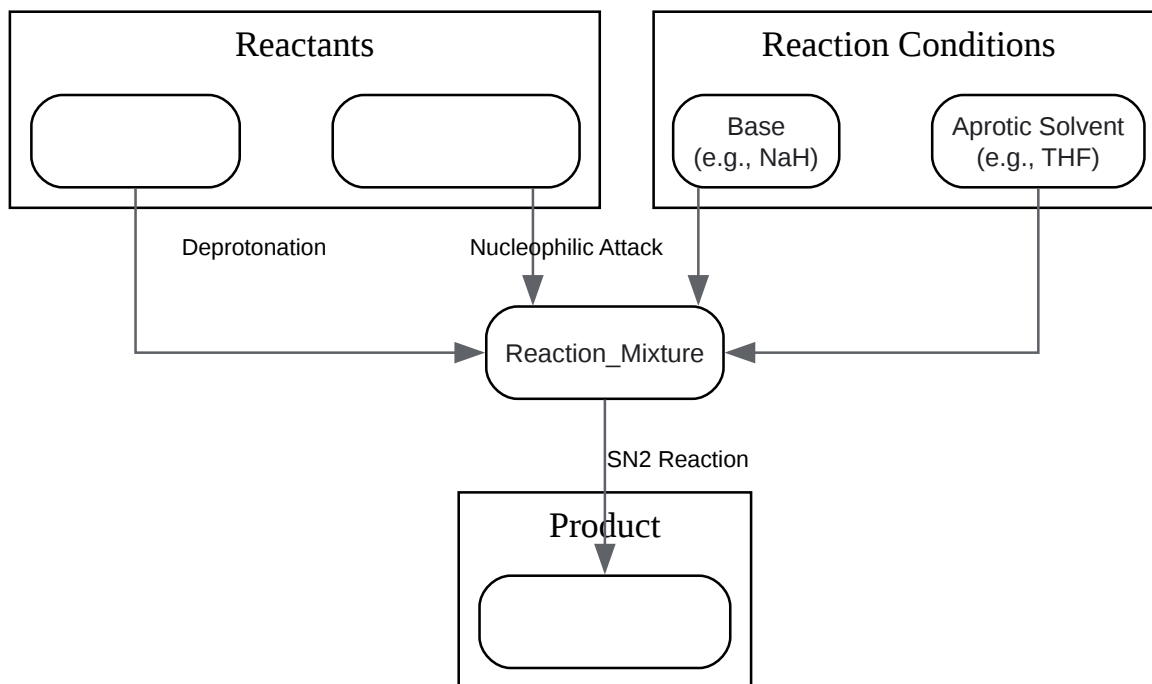
Property	Value	Source
Molecular Formula	C6H14O2	PubChem[1]
Molecular Weight	118.17 g/mol	PubChem[1]
CAS Number	53892-34-5	MolPort[2]
IUPAC Name	4-ethoxybutan-2-ol	PubChem[1]
Synonyms	4-Ethoxy-2-butanol, 2-ethoxy ethyl ethanol	PubChem[1]
Canonical SMILES	CCOCCC(C)O	MolPort[2]
XLogP3-AA (Computed)	0.6	PubChem[1]
Hydrogen Bond Donor Count (Computed)	1	PubChem[1]
Hydrogen Bond Acceptor Count (Computed)	2	PubChem[1]
Rotatable Bond Count (Computed)	4	PubChem[1]
Exact Mass (Computed)	118.099379685 Da	PubChem[1]
Topological Polar Surface Area (Computed)	29.5 Å²	PubChem[1]
Heavy Atom Count (Computed)	8	PubChem[1]

Synthesis of 4-Ethoxy-2-butanol

Several synthetic routes have been proposed for the preparation of **4-Ethoxy-2-butanol**. These methods leverage fundamental organic reactions to construct the target molecule.

Williamson Ether Synthesis

This is a classical and versatile method for preparing ethers. In the context of **4-Ethoxy-2-butanol**, this would involve the reaction of a butanol derivative with an ethylating agent.

Workflow: Williamson Ether Synthesis for **4-Ethoxy-2-butanol**

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Caption: Williamson Ether Synthesis of **4-Ethoxy-2-butanol**.

Experimental Protocol (Proposed):

- Preparation: To a solution of butane-1,3-diol (1 equivalent) in an anhydrous aprotic solvent such as tetrahydrofuran (THF), add a strong base like sodium hydride (NaH) (1.1 equivalents) portion-wise at 0 °C under an inert atmosphere.
- Reaction: Allow the mixture to stir at room temperature for 30 minutes to ensure complete formation of the alkoxide.
- Addition of Ethylating Agent: Cool the reaction mixture back to 0 °C and add an ethylating agent, such as ethyl iodide (1.1 equivalents), dropwise.
- Workup: After the reaction is complete (monitored by TLC), quench the reaction by the slow addition of water. Extract the aqueous layer with a suitable organic solvent (e.g., diethyl

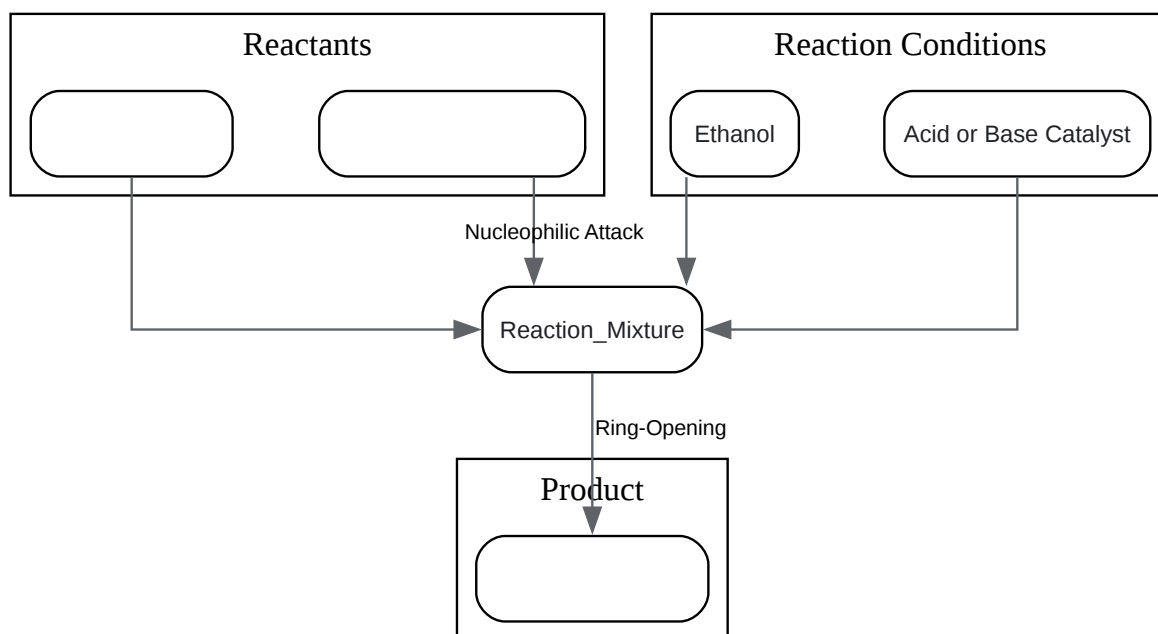
ether).

- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Ring-Opening of an Epoxide

An alternative approach involves the nucleophilic ring-opening of an epoxide.

Workflow: Epoxide Ring-Opening for **4-Ethoxy-2-butanol** Synthesis



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Caption: Synthesis of **4-Ethoxy-2-butanol** via Epoxide Ring-Opening.

Experimental Protocol (Proposed):

- Preparation: Dissolve 2-methyloxirane (1 equivalent) in a large excess of ethanol, which acts as both the solvent and the nucleophile.

- **Catalysis:** Add a catalytic amount of a strong acid (e.g., H_2SO_4) or a strong base (e.g., NaOEt) to the solution.
- **Reaction:** Stir the reaction mixture at room temperature until the starting material is consumed (monitored by GC-MS).
- **Workup:** Neutralize the catalyst with a suitable quenching agent (e.g., a saturated solution of NaHCO_3 for an acid catalyst or a dilute HCl solution for a base catalyst).
- **Purification:** Remove the excess ethanol under reduced pressure. Extract the residue with an organic solvent, dry the organic layer, and concentrate. The final product can be purified by distillation.

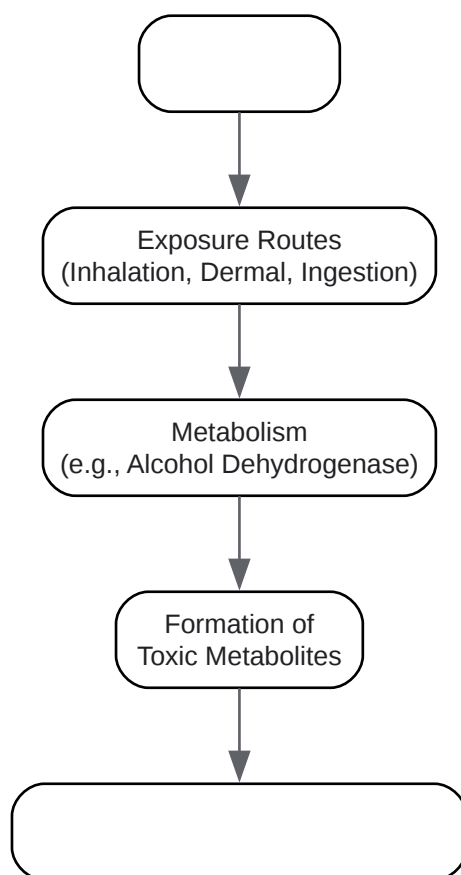
Biological Activity and Toxicological Profile

Currently, there is a significant lack of published data specifically detailing the biological activity, pharmacological effects, or toxicological profile of **4-Ethoxy-2-butanol**. However, based on its structural similarity to other short-chain glycol ethers, some general toxicological properties can be inferred.

Glycol ethers, as a class of chemicals, are known to be absorbed through inhalation, ingestion, and dermal contact.^[3] Their metabolism often occurs via alcohol dehydrogenase, leading to the formation of potentially toxic metabolites.^[3] Short-chain ethylene glycol ethers, for instance, have been associated with hematological effects and reproductive toxicity.^{[4][5]} It is important to note that these are general characteristics of the chemical class, and specific toxicological studies on **4-Ethoxy-2-butanol** are required to ascertain its specific safety profile.

Given the absence of specific data, any research involving **4-Ethoxy-2-butanol** should be conducted with appropriate safety precautions, including the use of personal protective equipment and adequate ventilation.

Logical Relationship: General Glycol Ether Toxicity



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Caption: General Toxicological Pathway for Glycol Ethers.

Applications in Research and Drug Development

While specific applications of **4-Ethoxy-2-butanol** in drug development are not documented, its bifunctional nature as both an alcohol and an ether suggests its potential as a versatile building block in organic synthesis. The hydroxyl group can be a handle for further functionalization or for forming esters and other derivatives. The ether linkage provides a stable, relatively inert spacer in more complex molecules.

In the context of drug discovery, molecules with such characteristics can be valuable as scaffolds or intermediates in the synthesis of novel therapeutic agents. The balance of hydrophilic (hydroxyl) and lipophilic (ethoxy and butyl groups) character may also be of interest in designing molecules with specific pharmacokinetic properties.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Ethoxy-2-butanol**. While a comprehensive set of experimental spectra is not readily available in the public domain, predicted and some experimental data for related compounds can be found in databases like PubChem.^[1]

Expected Spectroscopic Features:

- ¹H NMR: Signals corresponding to the ethoxy group (a triplet and a quartet), the protons on the butanol backbone, and a broad signal for the hydroxyl proton.
- ¹³C NMR: Six distinct carbon signals corresponding to the six carbon atoms in the molecule.
- IR Spectroscopy: A broad absorption band in the region of 3200-3600 cm⁻¹ characteristic of the O-H stretching of the alcohol, and C-O stretching bands for the ether and alcohol functionalities.
- Mass Spectrometry: The molecular ion peak at m/z 118, along with characteristic fragmentation patterns.

Conclusion

4-Ethoxy-2-butanol is a chemical compound with potential utility in synthetic chemistry. This guide has summarized the currently available information on its properties, synthesis, and potential biological relevance. The significant gaps in experimental data, particularly concerning its biological activity and toxicology, highlight the need for further research to fully characterize this molecule and explore its potential applications in a safe and informed manner. Researchers and drug development professionals are encouraged to use this guide as a foundational resource and to contribute to the body of knowledge on this and related compounds.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Ethoxy-2-butanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13255081/docs#in-depth-technical-guide-4-ethoxy-2-butanol]

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